

Technical Support Center: 3-Chloro-4-iodo-6-methoxypyridazine

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Compound of Interest

Compound Name: 3-Chloro-4-iodo-6-methoxypyridazine

CAS No.: 181355-91-9

Cat. No.: B2975857

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Stability Profile & Handling Guide[1][2]

Executive Summary

3-Chloro-4-iodo-6-methoxypyridazine (CAS: 181355-92-0) is a high-value heterocyclic intermediate, primarily utilized as an electrophile in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira).[1][2] Its utility stems from the differential reactivity between the C4-iodo (highly reactive) and C3-chloro (moderately reactive) positions.[1][2]

However, this dual-halogenated scaffold presents specific stability challenges in solution.[1][2] The C4-iodine bond is photolabile, and the electron-deficient pyridazine core is susceptible to nucleophilic attack in polar protic solvents.[1][2] This guide addresses the root causes of degradation and provides actionable troubleshooting workflows.

Module 1: Solubility & Solvent Compatibility

The Challenge: Users often report "crashing out" upon dilution into aqueous buffers or unexpected degradation in DMSO stocks.[2]

Solvent Selection Matrix

Solvent	Solubility Rating	Stability Risk	Recommendation
DMSO	High (>50 mM)	Moderate	Preferred Stock Solvent. Warning: [1] [2] Hygroscopic. [1] [2] Absorbed water promotes hydrolysis. [2] Freezing DMSO stocks can cause compound exclusion (cryo-precipitation). [1] [2]
DMF	High (>50 mM)	High	Use only if fresh. [1] [2] Decomposes to dimethylamine over time, which can nucleophilically attack the pyridazine ring (SNAr).
Ethanol/Methanol	Moderate	High	Avoid for long-term storage. Nucleophilic solvents can displace the C3-chloro group over time, especially if basic. [1] [2]
Water/PBS	Negligible	N/A	Do not use for stocks. Only for final dilution (<1% organic co-solvent). [1] [2]

Troubleshooting: "My Solution is Cloudy"

Symptom: Immediate precipitation upon adding DMSO stock to aqueous buffer. [\[1\]](#)[\[2\]](#) Root

Cause: The "Oiling Out" Effect. [\[2\]](#) Rapid addition causes local high concentrations where the

compound aggregates before dispersing.[2] Protocol:

- Vortex the buffer creating a vortex cone before adding the stock.[2]
- Inject the DMSO stock directly into the vortex (not on the side of the tube).
- Limit DMSO concentration to <0.5% v/v for biological assays.

Module 2: Photostability (The "Iodine Problem")

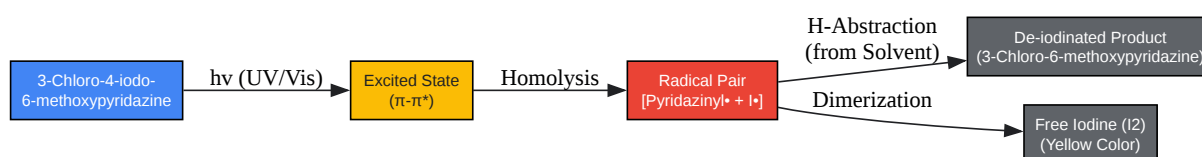
The Challenge: Solutions turn yellow or brown after sitting on the benchtop.

Mechanism of Failure

The Bond Dissociation Energy (BDE) of the C(sp²)–I bond is significantly lower (~65 kcal/mol) than that of C–Cl (~95 kcal/mol). Exposure to UV or intense visible light excites the pyridazine π -system, leading to homolytic cleavage of the C–I bond.

- Visual Indicator: The yellow/brown color is elemental iodine () or triiodide () liberated during radical recombination.[1][2]
- Consequence: Loss of the cross-coupling handle (C4 position), rendering the molecule useless for downstream synthesis.[2]

DOT Diagram: Photodegradation Pathway



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Figure 1: Photolytic degradation pathway.[2] Light exposure leads to homolytic cleavage of the C-I bond, resulting in de-iodinated byproducts and iodine liberation.

Module 3: Chemical Integrity (Hydrolysis & Reactivity)

The Challenge: LCMS analysis shows a mass shift of -14 Da or +16 Da.

Reactivity Hotspots

The pyridazine ring is electron-deficient (π -deficient).[1][2] The presence of the Methoxy (C6) and Chloro (C3) groups creates a "push-pull" system, but the ring remains susceptible to Nucleophilic Aromatic Substitution (SNAr).

FAQ: Chemical Stability

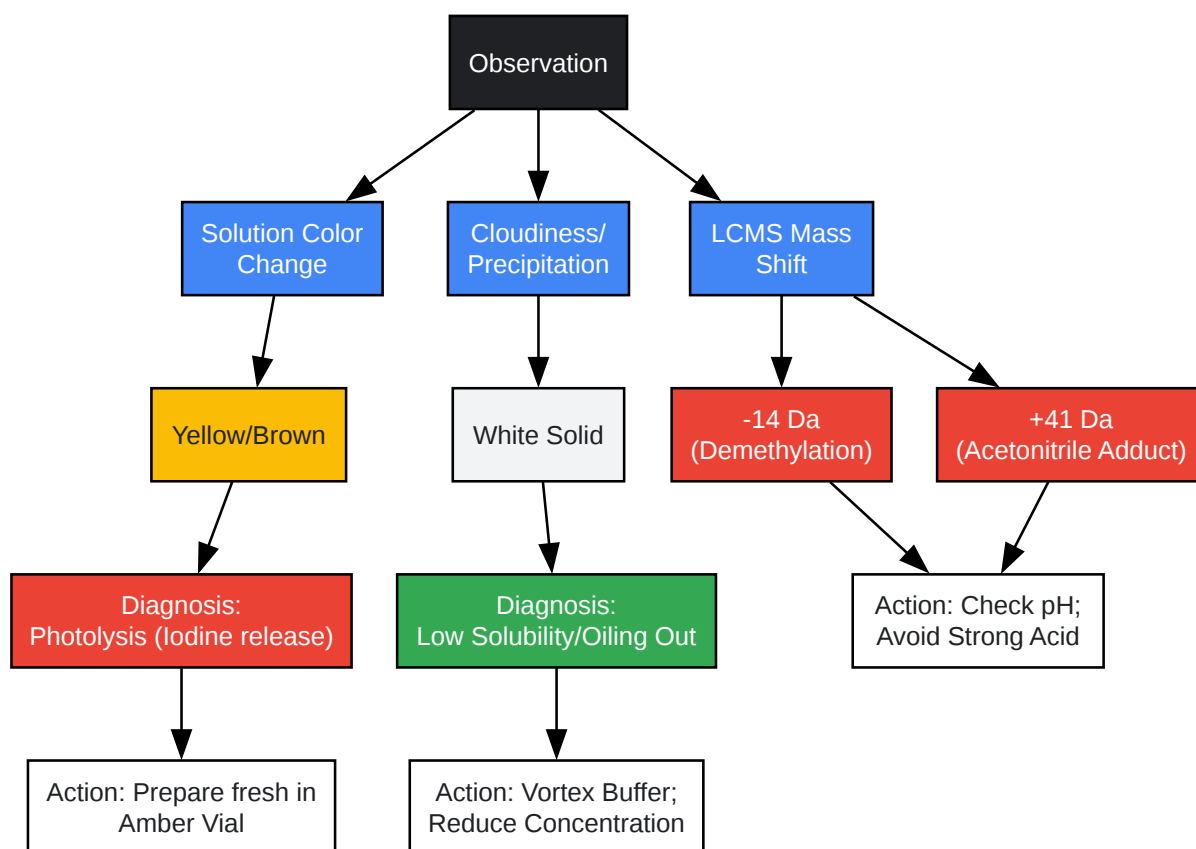
Q: Can I store this in an acidic buffer (pH < 4)? A: Risk of Demethylation. Strong acids can protonate the ring nitrogen, activating the C6-methoxy group for hydrolysis (Mass shift -14 Da: -CH₃ +H).[1][2]

Q: Can I store this in a basic buffer (pH > 9)? A: Risk of SNAr. Hydroxide ions (

) can attack C3, displacing the chloride (Mass shift -35.5 + 17 = -18.5 Da), or attack C6, displacing methoxide.[1][2]

Q: Why did my DMF stock degrade? A: DMF hydrolyzes to dimethylamine.[1][2] Dimethylamine is a strong nucleophile and will rapidly displace the C3-chloride to form the dimethylamino-derivative.[1][2]

DOT Diagram: Troubleshooting Decision Tree



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Figure 2: Diagnostic workflow for identifying stability issues based on visual and analytical cues.

Module 4: Master Handling Protocol (The "Gold Standard")

To ensure maximum reproducibility in biological or synthetic assays, follow this strict protocol.

Preparation

- Weighing: Weigh the solid quickly. Minimize exposure to ambient light.[2]
- Vessel: Use Amber glass vials (silanized if working at $<1 \mu\text{M}$ to prevent adsorption).[1][2]
- Solvent: Anhydrous DMSO (Grade: $\geq 99.9\%$, stored over molecular sieves).[2]

Dissolution

- Prepare a 10 mM to 50 mM stock.
- Do not sonicate for >30 seconds (heat promotes degradation).[2]
- Inert Gas: Overlay the headspace with Argon or Nitrogen before closing the vial.[2]

Storage

- Short Term (<24 hours): Room temperature, dark.
- Long Term (>24 hours): -20°C or -80°C.[1][2]
- Freeze-Thaw: Limit to 3 cycles.
 - Why? Repeated condensation introduces water into the hygroscopic DMSO, accelerating hydrolysis of the C-Cl bond.[2]
 - Best Practice: Aliquot into single-use volumes (e.g., 20 µL) immediately after preparation.

Verification

- Before critical experiments, check purity via LC-UV (254 nm).[2]
- Acceptance Criteria: Purity >95%. If <90%, repurify or discard.[2]

References

- PubChem. (2025).[2] 6-Chloro-4-iodo-3-methoxypyridazine (Compound Summary). National Library of Medicine.[2] [\[Link\]](#)
- Katsifis, A., et al. (2004).[2] Synthesis of [123I]iodine labelled imidazo[1,2-b] pyridazines as potential probes.[2][3] ResearchGate.[1][2] [\[Link\]](#)
- European Medicines Agency. (2025).[2] ICH Topic Q1B: Photostability Testing of New Active Substances and Medicinal Products.[2][\[Link\]](#)

- WuXi AppTec. (2025).[2] Correlating Reactivity Trends with Frontier Molecular Orbitals in Chlorodiazines.[[Link](#)]

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Sources

- 1. 3-Chloro-6-methoxypyridazine | [lookchem](#) [[lookchem.com](#)]
- 2. 6-Chloro-4-iodo-3-methoxypyridazine | C₅H₄ClIN₂O | CID 23092481 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
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